

An In-depth Technical Guide to 2-Butoxyethyl Oleate

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Compound of Interest

Compound Name: 2-Butoxyethyl oleate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Butoxyethyl oleate**, a versatile oleochemical with significant applications in the pharmaceutical and cosmetic industries. This document details its chemical identity, physicochemical properties, synthesis methodologies, and its role in advanced drug delivery systems.

Chemical Identity and Properties

2-Butoxyethyl oleate is the ester formed from the reaction of oleic acid and 2-butoxyethanol. Its lipophilic nature, owing to the long carbon chain of oleic acid, combined with the ether linkage from 2-butoxyethanol, imparts unique solvency and emulsifying properties.

IUPAC Name: (Z)-octadec-9-enoic acid 2-butoxyethyl ester^[1]

CAS Number: 109-39-7^[2]^[3]^[4]^[5]

The key physicochemical properties of **2-Butoxyethyl oleate** are summarized in the table below for easy reference and comparison.

Property	Value	Reference(s)
Molecular Formula	C ₂₄ H ₄₆ O ₃	[2][4]
Molecular Weight	382.62 g/mol	[2][4]
Appearance	Colorless liquid	[2]
Density	0.89 g/mL at 25 °C	[3][4]
Boiling Point	462.5 ± 28.0 °C (Predicted)	[4]
Refractive Index (n _{20/D})	1.455	[2][3]
Solubility	Insoluble in water	[3]
LogP (Predicted)	7.38380	[2]

Experimental Protocols: Synthesis of 2-Butoxyethyl Oleate

The synthesis of **2-Butoxyethyl oleate** is typically achieved through the esterification of oleic acid with 2-butoxyethanol. Both chemical and enzymatic methods can be employed, with the choice of catalyst and reaction conditions being crucial for optimizing the yield and purity of the final product.

General Chemical Synthesis via Fischer Esterification

This method involves the reaction of oleic acid and 2-butoxyethanol in the presence of an acid catalyst, with the continuous removal of water to drive the reaction towards the product.

Materials:

- Oleic acid
- 2-Butoxyethanol
- p-Toluenesulfonic acid (catalyst)
- Toluene (as an azeotropic solvent)

- Sodium bicarbonate solution (for neutralization)
- Anhydrous magnesium sulfate (for drying)
- Rotary evaporator
- Dean-Stark apparatus
- Standard laboratory glassware

Procedure:

- In a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, combine oleic acid, a molar excess of 2-butoxyethanol (e.g., 1:3 molar ratio), and a catalytic amount of p-toluenesulfonic acid (e.g., 1-2 mol% relative to oleic acid).
- Add toluene to the flask to facilitate the azeotropic removal of water.
- Heat the reaction mixture to reflux. The water produced during the esterification will be collected in the Dean-Stark trap.
- Monitor the progress of the reaction by thin-layer chromatography (TLC) or by measuring the amount of water collected.
- Once the reaction is complete, cool the mixture to room temperature.
- Wash the reaction mixture with a saturated sodium bicarbonate solution to neutralize the acid catalyst, followed by washing with brine.
- Dry the organic layer over anhydrous magnesium sulfate and filter.
- Remove the solvent and excess 2-butoxyethanol under reduced pressure using a rotary evaporator to yield the crude **2-Butoxyethyl oleate**.
- Purify the product by vacuum distillation if necessary.

Enzymatic Synthesis Using Immobilized Lipase

Enzymatic synthesis offers a "greener" alternative with high specificity and milder reaction conditions, reducing the formation of by-products. Lipases, particularly from *Candida antarctica* (often immobilized as Novozym 435), are effective catalysts for this esterification.

Materials:

- Oleic acid
- 2-Butoxyethanol
- Immobilized lipase (e.g., Novozym 435)
- An organic solvent (e.g., n-hexane, optional, for solvent-based systems)
- Molecular sieves (to remove water)
- Shaking incubator or magnetic stirrer with heating
- Filtration apparatus

Procedure:

- Combine oleic acid and 2-butoxyethanol in a suitable reaction vessel. A molar ratio of 1:1 or a slight excess of the alcohol can be used.
- For a solvent-free system, proceed directly to the next step. For a solvent-based system, add an appropriate organic solvent like n-hexane.
- Add the immobilized lipase to the mixture (e.g., 5-10% by weight of the substrates).
- Add activated molecular sieves to the reaction mixture to adsorb the water produced during the reaction.
- Incubate the reaction mixture at a controlled temperature (e.g., 40-60°C) with constant agitation (e.g., 150-200 rpm) in a shaking incubator.
- Monitor the reaction progress over time by taking samples and analyzing the conversion of oleic acid using techniques like gas chromatography (GC) or high-performance liquid

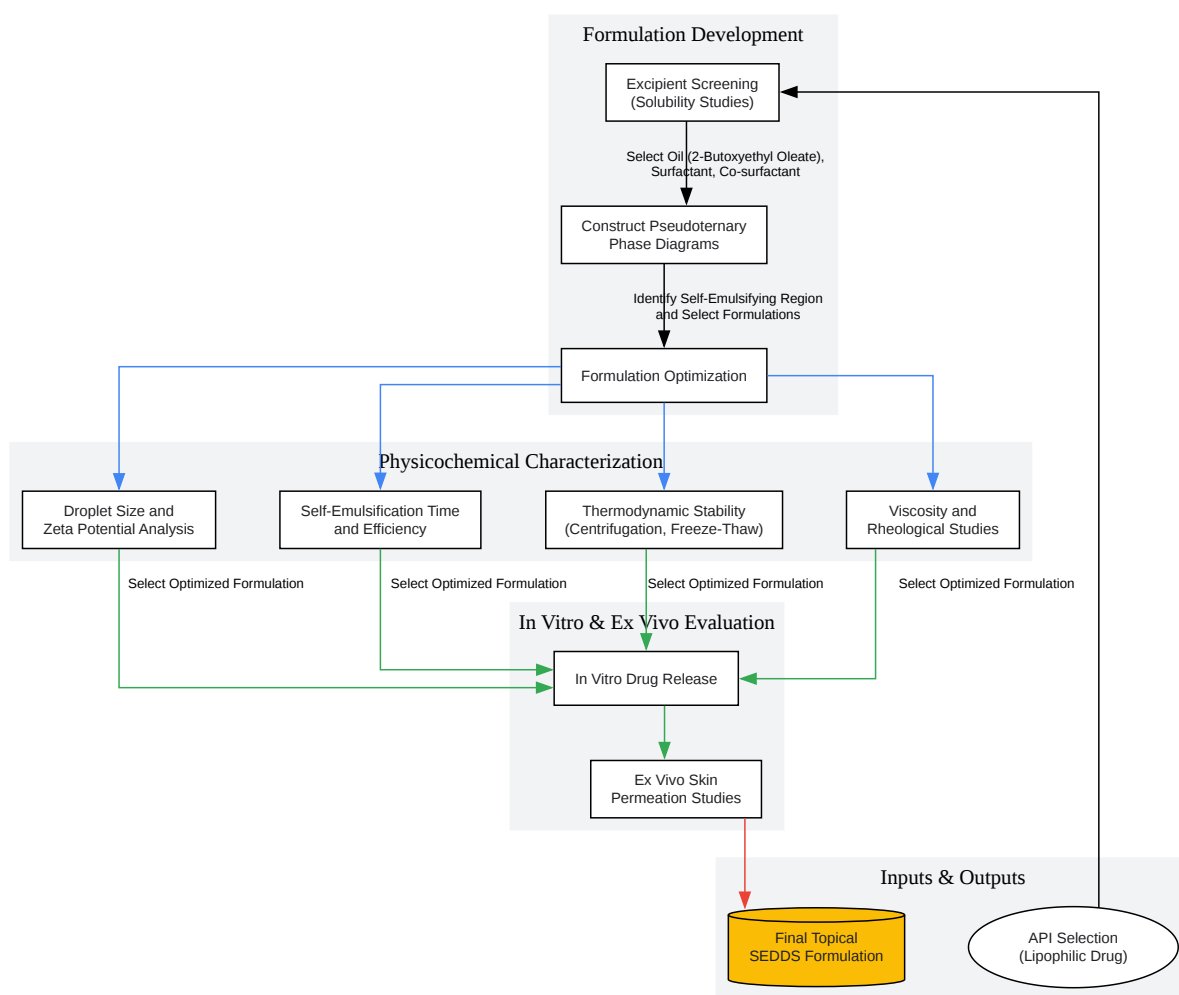
chromatography (HPLC).

- Upon completion, separate the immobilized enzyme from the reaction mixture by simple filtration. The enzyme can be washed with solvent and reused.
- If a solvent was used, remove it under reduced pressure to obtain the **2-Butoxyethyl oleate** product.

Applications in Drug Development: A Penetration Enhancer in Transdermal and Topical Formulations

2-Butoxyethyl oleate, like other oleate esters, is utilized in drug development primarily as a penetration enhancer in transdermal and topical formulations. Its mechanism of action involves the disruption of the highly organized lipid structure of the stratum corneum, the outermost layer of the skin, thereby increasing the permeability of the skin to active pharmaceutical ingredients (APIs).

The workflow for developing a topical drug delivery system, such as a Self-Emulsifying Drug Delivery System (SEDDS) containing **2-Butoxyethyl oleate**, is a logical process that involves several key stages from formulation to evaluation.



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Caption: Workflow for Developing a SEDDS with **2-Butoxyethyl Oleate**.

This diagram illustrates the logical progression from selecting the active pharmaceutical ingredient (API) and excipients, including **2-Butoxyethyl oleate** as the oil phase, through formulation, characterization, and evaluation to arrive at a final topical Self-Emulsifying Drug Delivery System. The process begins with screening for excipient compatibility and solubility of the API. Subsequently, pseudoternary phase diagrams are constructed to identify the self-emulsifying regions. Formulations are then optimized and subjected to rigorous physicochemical characterization, including droplet size analysis, emulsification efficiency, and stability studies. The most promising formulations are then evaluated for in vitro drug release and ex vivo skin permeation to confirm their efficacy as a drug delivery vehicle.

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